

Molecular formula and weight of Direct Yellow 44

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Compound of Interest

Compound Name: Direct Yellow 44

Cat. No.: B1360085

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In-Depth Technical Guide to Direct Yellow 44

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and applications of **Direct Yellow 44** (C.I. 29000), a versatile azo dye. The information is curated for researchers and professionals in life sciences and drug development, with a focus on its technical specifications and potential laboratory applications.

Core Properties of Direct Yellow 44

Direct Yellow 44 is a water-soluble anionic dye known for its high affinity for cellulosic fibers.^[1] Its molecular structure, characterized by multiple azo bonds and sulfonate groups, is responsible for its vibrant yellow color and its utility in various staining and dyeing processes.

Quantitative Data Summary

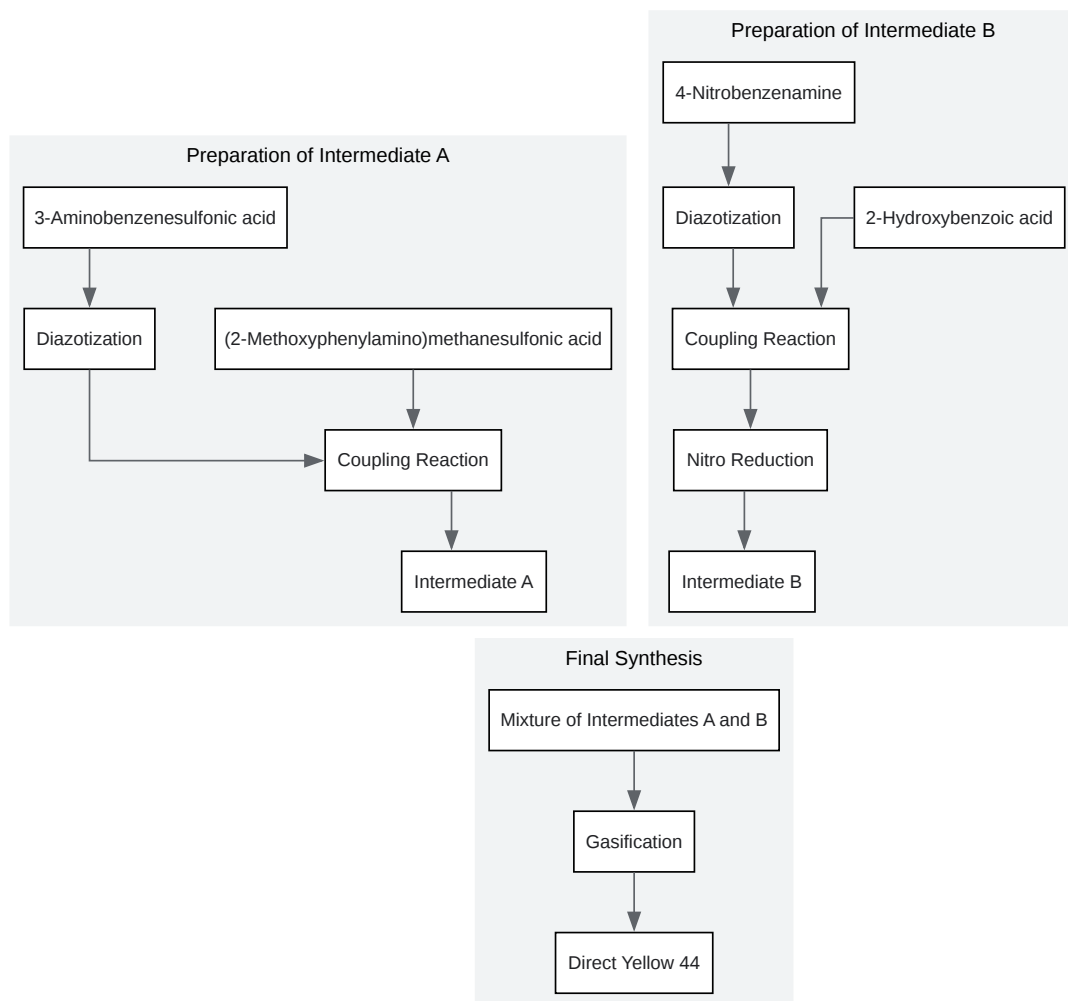
The key quantitative data for **Direct Yellow 44** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₂₇ H ₂₀ N ₆ Na ₂ O ₈ S	[1] [2] [3] [4] [5] [6] [7]
Molecular Weight	634.53 g/mol	[1] [2] [3] [4] [5] [6] [7]
CAS Number	8005-52-5	[1] [2] [6]
Colour Index (C.I.) No.	29000	[1] [7]
Synonyms	Direct Fast Yellow GC, Sirius Yellow GC, Direct Yellow L4G, Solophenyl Yellow 5GL	[1] [2] [4] [5]
Appearance	Orange to brown powder	[1] [2] [7]
Solubility in Water (at 90°C)	60 g/L	[1]

Manufacturing Process Overview

The synthesis of **Direct Yellow 44** is a multi-step process involving diazotization and coupling reactions. The general workflow is outlined below.

General Manufacturing Workflow of Direct Yellow 44



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Caption: A simplified diagram illustrating the key stages in the synthesis of **Direct Yellow 44**.

Experimental Protocols

While **Direct Yellow 44** is primarily used in the textile and paper industries, its properties as a direct dye make it relevant for certain biological staining procedures, particularly for collagen visualization. Although a specific, validated protocol for **Direct Yellow 44** in histological applications is not readily available in the reviewed literature, the following protocol for Picrosirius Red (a related sulfonated azo dye) provides a detailed methodology that can serve as a starting point for developing staining procedures with **Direct Yellow 44**.

Picro-Sirius Red Staining for Collagen Visualization

This method is highly specific for collagen and, when viewed under polarized light, can help differentiate between different types of collagen fibers.

Materials and Reagents:

- Picro-Sirius Red Solution:
 - Sirius Red F3B (C.I. 35782) or Direct Red 80: 0.5 g
 - Saturated aqueous solution of picric acid: 500 ml
- Acidified Water:
 - Glacial acetic acid: 5 ml
 - Distilled or tap water: 1 L
- Weigert's hematoxylin (optional, for nuclear counterstaining)
- 100% Ethanol
- Xylene
- Resinous mounting medium

Procedure:

- Deparaffinization and Rehydration:

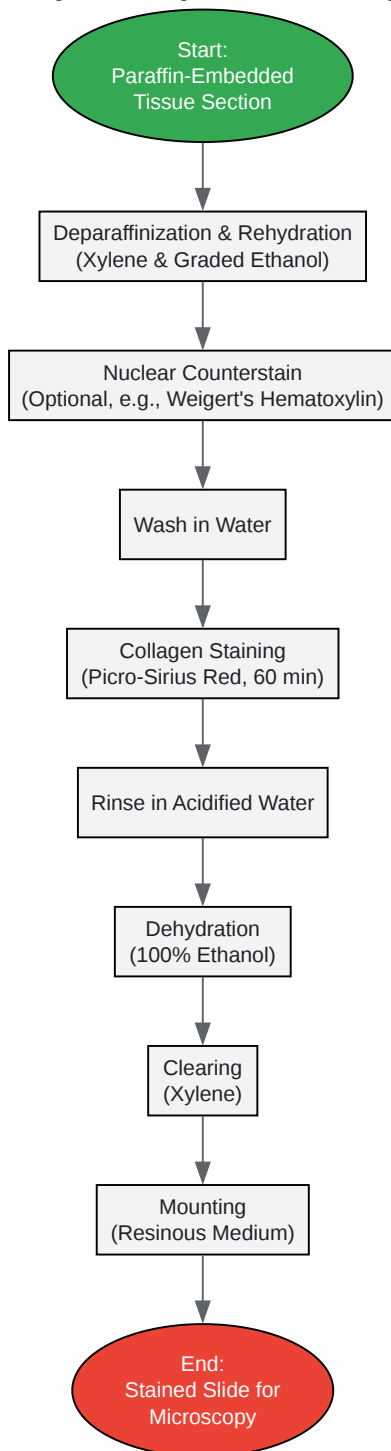
- Deparaffinize paraffin-embedded tissue sections in xylene.
- Rehydrate through a graded series of ethanol (100%, 95%, 70%) to distilled water.
- Nuclear Staining (Optional):
 - Stain nuclei with Weigert's hematoxylin.
 - Wash in running tap water for 10 minutes.
- Collagen Staining:
 - Stain the sections in the Picro-Sirius Red solution for 60 minutes.
- Rinsing:
 - Wash the slides in two changes of acidified water.
- Dehydration:
 - Dehydrate the sections in three changes of 100% ethanol.
- Clearing and Mounting:
 - Clear the sections in xylene.
 - Mount with a resinous medium.

Expected Results:

- Bright-field Microscopy: Collagen will appear red on a pale yellow background. Nuclei, if stained, will be black.
- Polarized Light Microscopy: Collagen fibers will be birefringent, with larger fibers appearing yellow or orange and thinner fibers appearing green.

The workflow for this histological staining procedure is visualized below.

Histological Staining Workflow for Collagen

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Caption: A flowchart of the experimental workflow for collagen staining using the Picro-Sirius Red method.

Applications in Research

Direct Yellow 44 and related dyes are valuable tools in various research fields:

- Textile Science: Used to study dye uptake, fixation, and lightfastness on cellulosic fibers.
- Histology and Pathology: As demonstrated by the related Sirius Red, these dyes can be employed for the visualization and quantification of collagen in tissue sections, which is crucial for studies on fibrosis, wound healing, and connective tissue disorders.[3]
- Materials Science: The dye's properties can be explored for the development of new pigments and functionalized materials.[2]

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